

In-Depth Technical Guide: 4-Hydroxy-5-methoxy-2-pyridinecarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid

Cat. No.: B184041

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid, a pyridinecarboxylic acid derivative, presents a scaffold of interest for chemical and pharmaceutical research. This document provides a comprehensive overview of its known chemical properties. Despite a thorough review of available scientific literature and chemical databases, detailed experimental protocols for its synthesis and analysis, as well as data on its biological activity, remain largely uncharacterized. This guide summarizes the currently available data and highlights areas for future investigation.

Chemical Properties

4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid (CAS No. 51727-04-9) is a heterocyclic organic compound with the molecular formula $C_7H_7NO_4$.^[1] Its chemical structure consists of a pyridine ring substituted with a hydroxyl group at the 4-position, a methoxy group at the 5-position, and a carboxylic acid group at the 2-position.

Physicochemical Data

A summary of the key physicochemical properties of **4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid** is presented in Table 1. It is important to note that some of these

values are predicted through computational models and await experimental verification.

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO ₄	[1]
Molar Mass	169.13 g/mol	N/A
CAS Number	51727-04-9	[2]
Melting Point	251-253 °C	N/A
Boiling Point (Predicted)	531.6 °C	N/A
Density (Predicted)	1.437 g/cm ³	N/A
Solubility	Data not available	N/A
pKa	Data not available	N/A

Table 1: Physicochemical Properties of **4-Hydroxy-5-methoxy-2-pyridinecarboxylic Acid**

Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid** are not readily available in the public domain.

Researchers are encouraged to perform these analyses upon synthesis to fully characterize the compound.

Experimental Protocols

Currently, there are no specific, detailed, and publicly available experimental protocols for the synthesis and analysis of **4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid**. The synthesis of structurally similar compounds, such as 4-methoxy-pyridine-2-carboxylic acid methyl ester and 3-hydroxy-4-methoxypicolinic acid, has been documented. These protocols may serve as a starting point for developing a synthetic route to the target compound.

Proposed Synthetic Workflow

A potential synthetic approach could involve the modification of a suitable pyridine precursor. The logical workflow for such a synthesis is outlined below.



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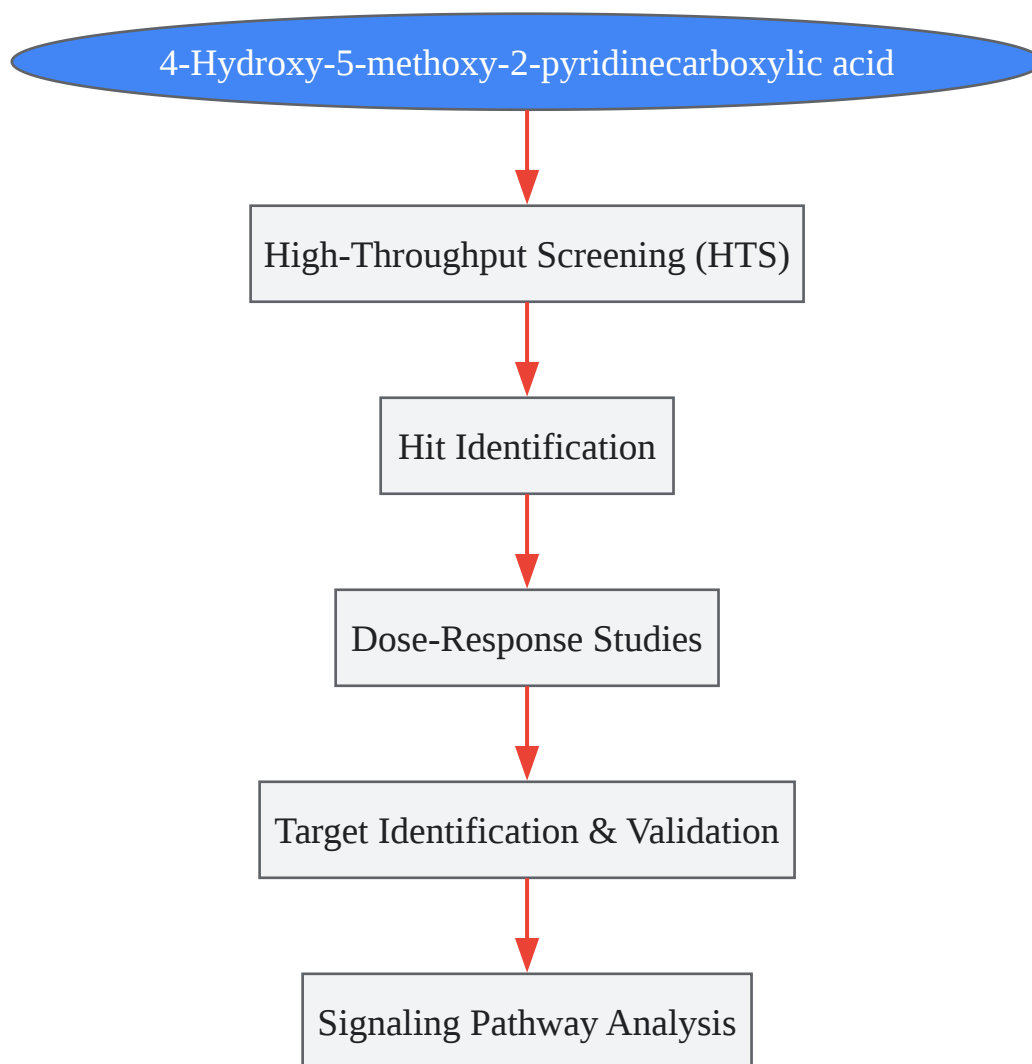
Figure 1: A generalized workflow for the potential synthesis of **4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid**.

Biological Activity and Signaling Pathways

As of the latest literature search, there is no published information regarding the biological activity, mechanism of action, or associated signaling pathways for **4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid**.

Future Research Directions

The absence of biological data presents a significant opportunity for investigation. A logical workflow for the initial biological screening of this compound is proposed below.



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Figure 2: A proposed workflow for the initial biological evaluation of **4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid**.

Conclusion

4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid is a chemical entity with established basic physical properties but lacks in-depth experimental characterization and biological evaluation. This guide has summarized the available information and outlined logical workflows for future research. The synthesis, detailed analytical characterization, and comprehensive biological screening of this compound are critical next steps to unlock its potential in medicinal chemistry and drug discovery. The provided frameworks for experimental protocols and biological

screening are intended to serve as a roadmap for researchers venturing into the study of this and similar novel chemical entities.

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References

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